

Safe Disposal of UN 1046 (Helium, Compressed)

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Compound of Interest

Compound Name: MC 1046
Cat. No.: B8069280

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For laboratory personnel, including researchers, scientists, and drug development professionals, the proper disposal of UN 1046, identified as compressed helium, is crucial for maintaining a safe work environment.^{[1][2]} Adherence to established safety protocols and regulatory guidelines is paramount. This document provides essential safety and logistical information for the operational handling and disposal of compressed helium cylinders.

Disposal Procedures and Safety Precautions

The primary method for the disposal of unused or residual compressed helium is to return the cylinder to the supplier.^{[1][3]} It is critical not to attempt to dispose of remaining quantities of the gas yourself.^{[1][3]} In emergency situations requiring immediate disposal, the gas should be slowly and safely discharged to the atmosphere in a well-ventilated area, preferably outdoors.^[1]

Key Handling and Storage Guidelines:

- Cylinders should always be transported in a secure, upright position in a well-ventilated vehicle; never in a passenger compartment.^[1]
- Store cylinders upright in a secure, well-ventilated, and weather-protected area.^{[1][4]}

- Storage areas should not exceed 52°C (125°F) and should be free of combustible materials and away from heavily trafficked areas and emergency exits.[\[1\]](#)[\[3\]](#)
- Always use a suitable hand truck for moving cylinders; do not drag, roll, or slide them.[\[1\]](#)
- Protect cylinders from physical damage and ensure valve protection caps are in place when not in use.[\[1\]](#)
- A "first in, first out" inventory system is recommended to prevent long-term storage of full cylinders.[\[3\]](#)

Quantitative Data Summary

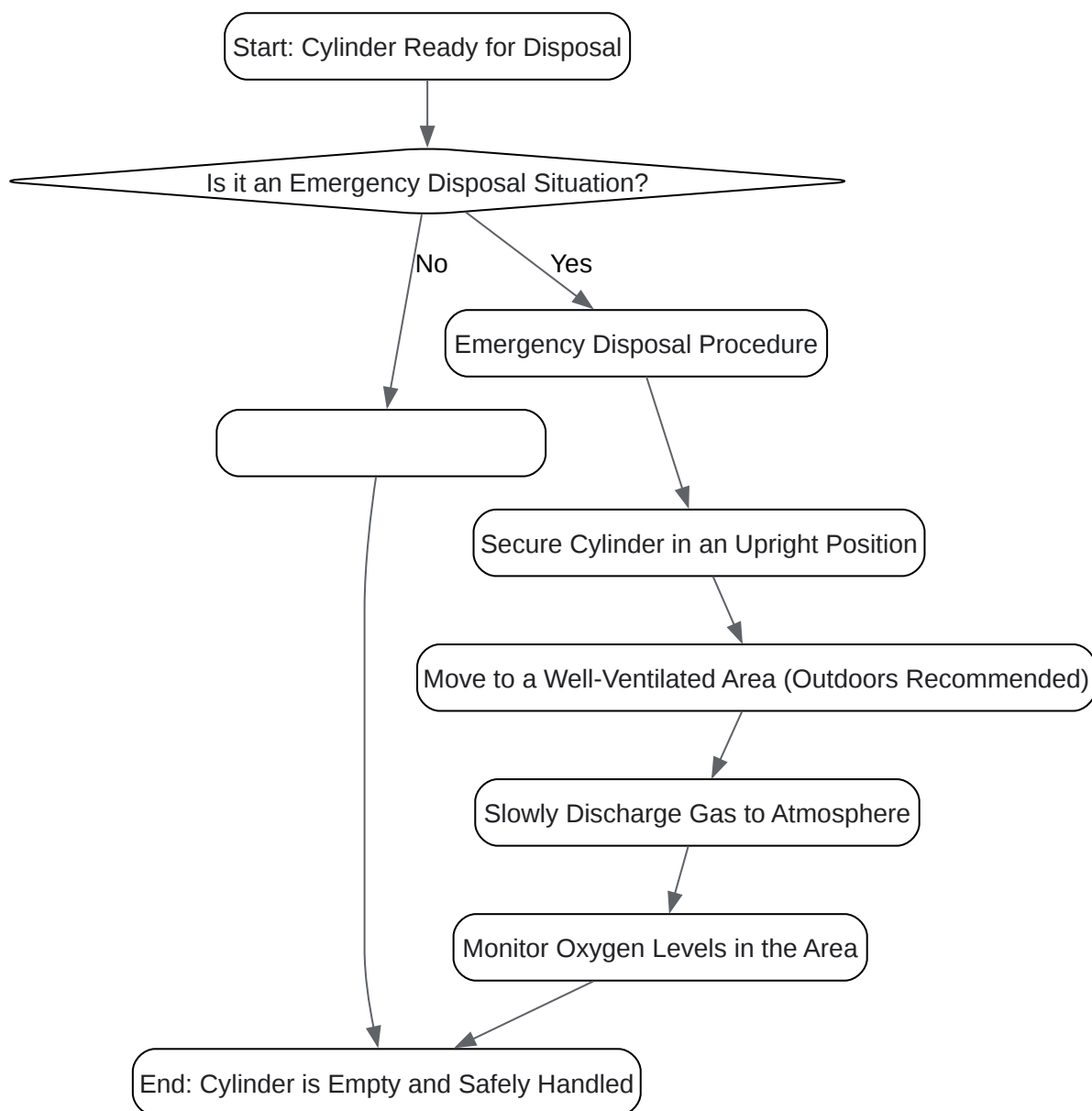
Parameter	Value	Reference
UN Number	1046	[1] [2] [3] [4]
DOT Hazard Class	2.2 (Non-flammable Gas)	[1] [3] [4]
Molecular Weight	4.00	[1]
Boiling Point	-268.9°C (-452.1°F)	[1]
Gas Density	0.165 kg/m ³ (0.0103 lb/ft ³) at 21.1°C (70°F) and 1 atm	[1]
Maximum Storage Temperature	52°C (125°F)	[1] [3]

Experimental Protocols

The provided documentation does not contain experimental protocols related to the disposal of Helium as it is a stable, non-reactive gas.[\[1\]](#) The primary "protocol" for disposal is procedural and focuses on safe handling and return to the supplier.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of a UN 1046 (Helium) cylinder.



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Disposal workflow for UN 1046 (Helium) cylinders.

Important Considerations:

- Helium is a simple asphyxiant and can displace oxygen in enclosed spaces, leading to rapid suffocation.[1][5] Ensure adequate ventilation and monitor oxygen levels, which should not fall below 19.5%.[1]
- In case of a leak, evacuate the area, increase ventilation, and use a self-contained breathing apparatus (SCBA) if necessary.[1][3]
- Waste materials must be disposed of in accordance with national and local regulations.[5] Always leave chemicals in their original containers and do not mix them with other waste.[5]

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